

Diuvaretin: Chemical & Biological Profile

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Diuvaretin

CAS No.: 61463-04-5

Cat. No.: S611968

Get Quote

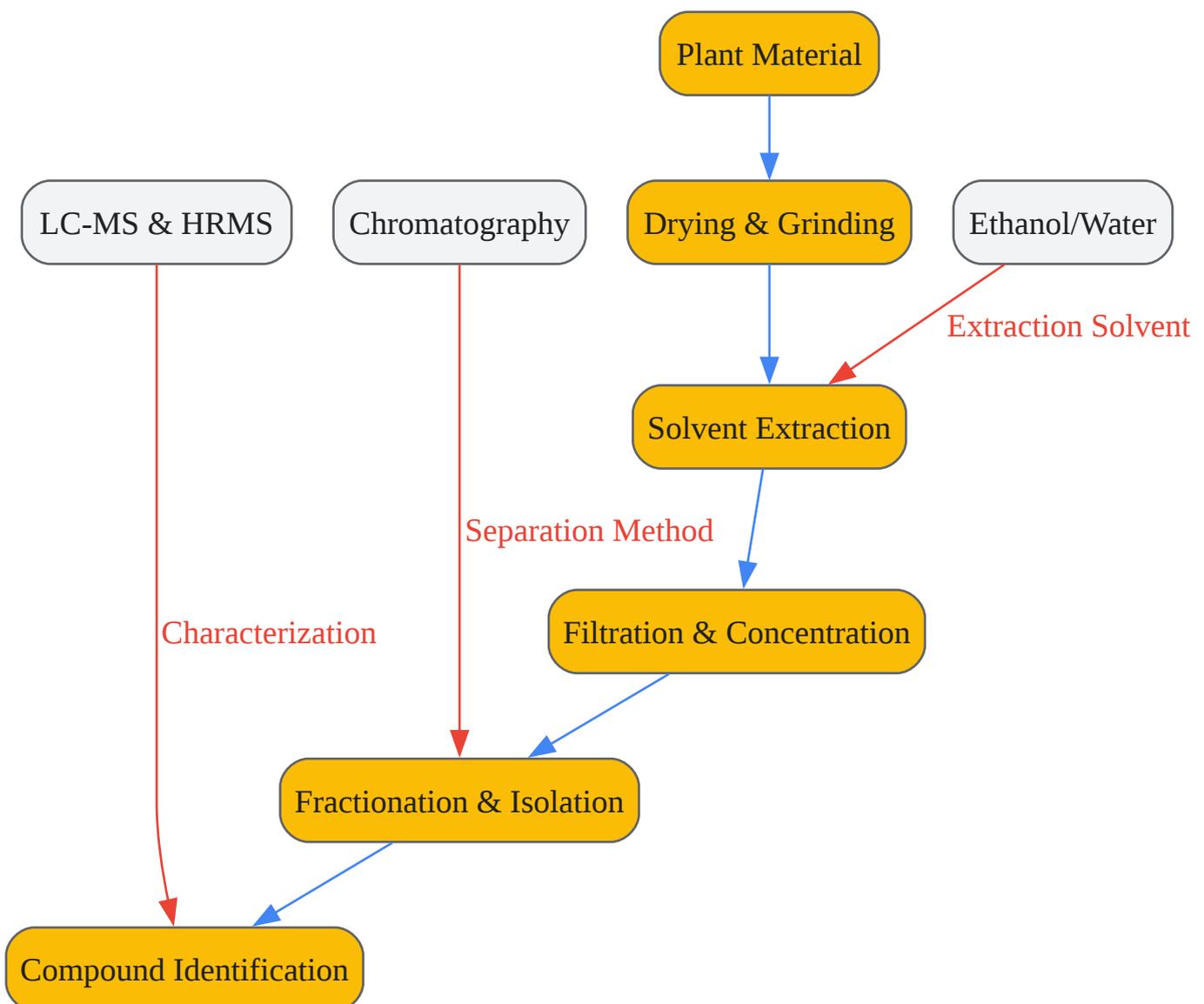
The table below consolidates the core chemical, physical, and biological data for **Diuvaretin**, as identified from current literature. [1]

Property Category	Details
IUPAC Name	1-[2,4-dihydroxy-3,5-bis[(2-hydroxyphenyl)methyl]-6-methoxyphenyl]-3-phenylpropan-1-one [1]
Molecular Formula	C ₃₀ H ₂₈ O ₆ [1]
Molecular Weight	484.54 g/mol [1]
Purity & Assay	≥90% (LC/MS-ELSD) [1]
Physical Form	Solid [1]
Solubility	Slightly soluble in water [1]
Biological Source	<i>Dipteryx odorata</i> , <i>Uvaria acuminata</i> , <i>Uvaria chamae</i> [1]

| **Key Biological Activities** | • Antineoplastic (Cytotoxic to HL-60 cells) • Anti-inflammatory (Inhibits NF- κ B activation) • Anti-angiogenic • Antimalarial • Antioxidant [1] | | **Primary Research Applications** | Metabolomics; natural products research; compound screening libraries; phytochemical and pharmaceutical research. [1] |

Related Experimental Context from *Uvaria chamae*

While a specific isolation protocol for **Diuvaretin** was not found, a relevant study on isolating antimicrobial chalcones and dihydrochalcones (the structural class of **Diuvaretin**) from *Uvaria chamae* roots provides a useful experimental framework. [2] The workflow below outlines the general process.



Click to download full resolution via product page

General workflow for isolating dihydrochalcones from plant material [2]

Key methodological details from this study include: [2]

- **Extraction:** Dried root powder was extracted with ethanol using standard protocols, followed by filtration and lyophilization.
- **Separation & Identification:** The crude extract was fractionated using UHPLC-UV. Bioactive fractions were analyzed with UHPLC coupled to an ion mobility high-resolution quadrupole-time-of-flight (IMS QTOF) mass spectrometer for definitive structural identification.

Research Insights and Pathways

- **Biosynthesis Context:** Although the specific pathway for **Diuvaretin** is not detailed, dihydrochalcones are **polyketides**. [3] Their biosynthesis in plants typically involves a multi-enzyme process where genes coding for these enzymes are often clustered together. [3]
- **Structure-Activity Relationship (SAR):** The **hydrophobicity** of a compound (often indicated by its log P value) is a critical factor influencing its biological activity and ability to cross cell membranes. [4] While the log P for **Diuvaretin** is not provided, this is a key parameter to consider in your drug development analysis.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. , 61463-04-5, High-Purity, SMB01024, Sigma-Aldrich Diuvaretin [sigmaaldrich.com]
2. Antibacterial Activity of Chalcone and Dihydrochalcone Compounds... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
3. [sciencedirect.com/topics/immunology-and-microbiology/ biosynthesis](https://www.sciencedirect.com/topics/immunology-and-microbiology/biosynthesis) [[sciencedirect.com](https://www.sciencedirect.com)]
4. [sciencedirect.com/topics/biochemistry-genetics-and-molecular-biology...](https://www.sciencedirect.com/topics/biochemistry-genetics-and-molecular-biology) [[sciencedirect.com](https://www.sciencedirect.com)]

To cite this document: Smolecule. [Diuvaretin: Chemical & Biological Profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b611968#diuvaretin-discovery-and-isolation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com